Lead(II) citrate trihydrate material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	*Lead(II) citrate trihydrate*
CAS No.:	*6107-83-1*
Cat. No.:	*B147951*

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An In-depth Technical Guide to the Material Safety Data Sheet for **Lead(II) Citrate Trihydrate**

For the Researcher, Scientist, and Drug Development Professional

Lead(II) citrate trihydrate is a compound frequently utilized in scientific research, primarily as an electron-dense stain in transmission electron microscopy (TEM) to enhance the contrast of biological specimens.[1][2][3] Its ability to bind to proteins and nucleic acids allows for detailed visualization of subcellular structures.[1] However, its utility is matched by its significant toxicity. A thorough understanding of its Material Safety Data Sheet (MSDS), now more commonly known as a Safety Data Sheet (SDS), is not merely a regulatory formality but a critical component of safe laboratory practice. This guide synthesizes the core information from the MSDS of **Lead(II) citrate trihydrate**, providing a deeper, causality-driven understanding for the discerning scientific professional.

Chemical Identity and Physicochemical Properties

Lead(II) citrate trihydrate is a lead salt of citric acid.[1] It is typically a white to yellowish crystalline powder.[1][4]

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Property	Data
Synonyms	Trilead dicitrate, Citric acid lead(II) salt trihydrate, 1,2,3-Propanetricarboxylic acid, 2-hydroxy-, lead(2+) salt (2:3)[5][6][7]
CAS Number	6107-83-1 (for the trihydrate form)[4][6][8], 512-26-5[3][5][9][10]
Molecular Formula	$C_{12}H_{10}O_{14}Pb_3 \cdot 3H_2O$[1][4][6]
Molecular Weight	1053.85 g/mol [1][4][6]
Appearance	White solid / crystalline powder[4][5][11]
Solubility	Soluble in water, slightly soluble in alcohol.[3] There are some conflicting reports regarding its water solubility.[12]
Reactivity	Highly reactive with carbon dioxide, especially in the presence of oxygen, to form lead carbonate ($PbCO_3$), a toxic white precipitate.[2][12]

The trihydrate form indicates the presence of three water molecules within the crystal structure, which contributes to its molecular weight.[4][6] The compound's reactivity with atmospheric CO_2 is a crucial practical consideration, as the resulting lead carbonate precipitate can interfere with staining procedures in electron microscopy.[2]

Hazard Analysis and GHS Classification: A Deeper Look

Lead(II) citrate trihydrate is classified as a hazardous substance. Its toxicity is primarily attributed to the presence of lead, a heavy metal with well-documented adverse health effects. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for understanding these hazards.

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GHS Classification	Hazard Statement	Explanation
Acute Toxicity, Oral (Category 3)	H302: Harmful if swallowed[7][9][10]	Ingestion of lead compounds can lead to acute lead poisoning with symptoms like abdominal pain, nausea, and vomiting.[5] It can also cause toxic effects on blood-forming organs, the kidneys, and the central nervous system.[5]
Acute Toxicity, Inhalation (Category 2/4)	H332: Harmful if inhaled[7][9][10]	Inhalation of the dust can cause irritation of the respiratory tract and mucous membranes, with effects similar to ingestion.[5] Some sources classify it as Category 2, "Fatal if inhaled".[6]
Reproductive Toxicity (Category 1A)	H360Df: May damage the unborn child. Suspected of damaging fertility.[7][9][10]	Lead compounds are known to cross the placenta, posing a significant risk to fetal development and can impair fertility.[5][7][13]
Specific Target Organ Toxicity (Repeated Exposure) (Category 2)	H373: May cause damage to organs through prolonged or repeated exposure.[6][7][9][10]	The primary target organs are the blood, kidneys, and central nervous system.[5][6] Chronic exposure can lead to anemia, kidney damage, and neurological disorders.[5][13]
Hazardous to the Aquatic Environment, Acute (Category 1)	H400: Very toxic to aquatic life.[7][9][10]	Release into the environment must be avoided as it poses a significant threat to aquatic ecosystems.[7]
Hazardous to the Aquatic Environment, Chronic (Category 1)	H410: Very toxic to aquatic life with long lasting effects.[6][7][9][10]	The persistence of lead in the environment leads to long-term harm to aquatic life.[6][7]

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Furthermore, lead and its compounds are listed by California's Proposition 65 as chemicals known to cause cancer and developmental effects.[5][7] The National Toxicology Program (NTP) lists lead compounds as "reasonably anticipated to be human carcinogens".[5]

Safe Handling and Storage Protocols

Given the significant hazards, a multi-layered approach to safety is imperative when handling **Lead(II) citrate trihydrate**.

Engineering Controls

The primary engineering control is to handle the solid powder exclusively within a certified chemical fume hood.[6][14] This prevents the inhalation of airborne particles. Facilities must also be equipped with an eyewash station and a safety shower in case of accidental exposure.[5]

Personal Protective Equipment (PPE)

The following PPE is mandatory:

- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator should be used.[6]
- Eye/Face Protection: Chemical safety goggles or a face shield are required to protect against dust particles.[6]
- Hand Protection: Wear appropriate protective gloves, such as nitrile gloves.[7][14]
- Skin and Body Protection: A lab coat and closed-toe shoes are essential to prevent skin contact.[6][14]

Handling Workflow

The following diagram outlines a self-validating workflow for handling **Lead(II) citrate trihydrate**, designed to minimize exposure at each step.

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Caption: Safe Handling Workflow for **Lead(II) Citrate Trihydrate**.

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Storage Requirements

Store **Lead(II) citrate trihydrate** in a cool, dry, and well-ventilated area.[5][6] Keep the container tightly closed to prevent reaction with atmospheric CO_2.[2][5][6] It should be stored away from incompatible materials such as strong acids and oxidizing agents.[6][13] Store in a locked cabinet or area to restrict access.[6][7]

Emergency and Disposal Procedures

A clear and rehearsed emergency plan is crucial.

First-Aid Measures

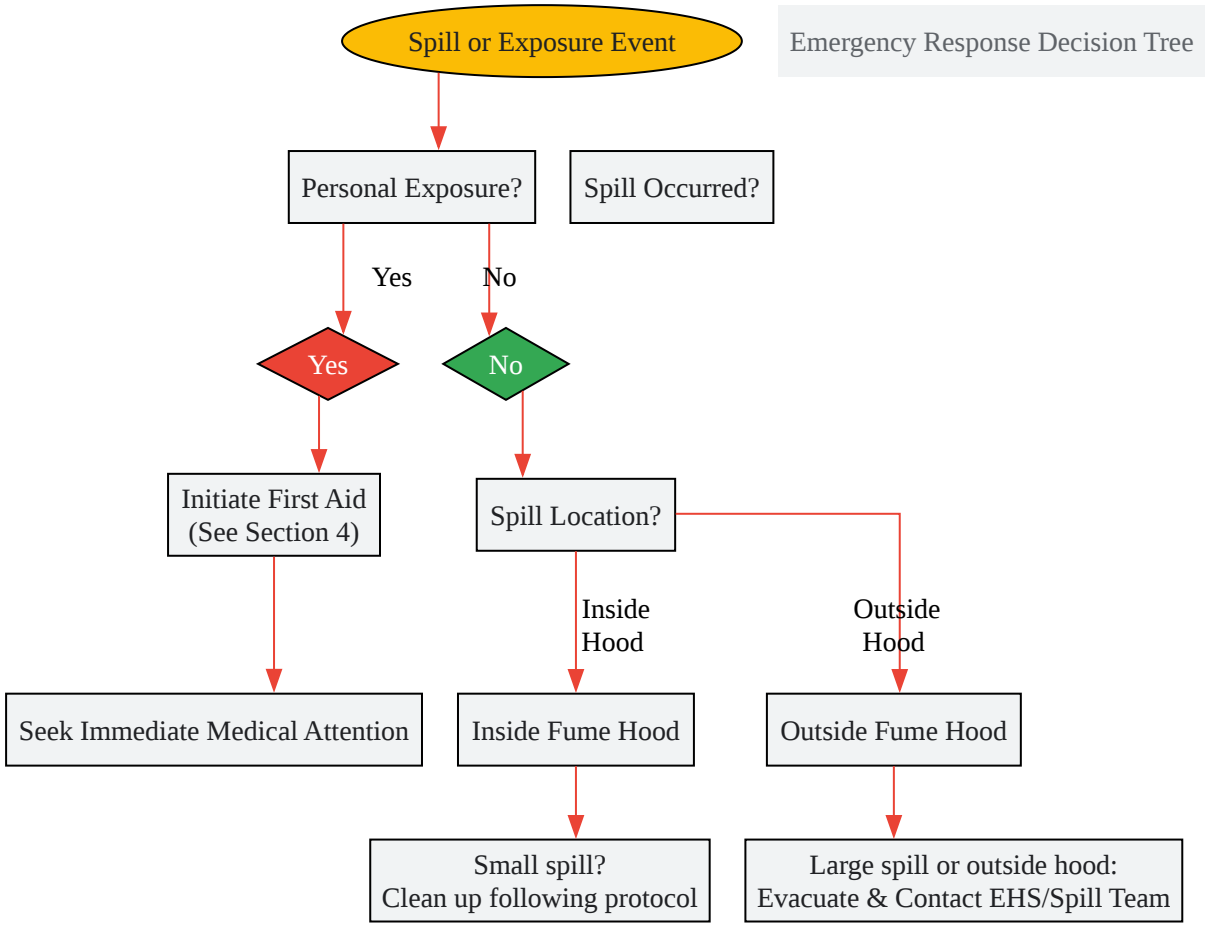
Exposure Route	First-Aid Protocol
Inhalation	Immediately remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[5][6][13]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5][6][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][13]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][13]

Accidental Release Measures

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In the event of a spill, evacuate the area.[6] For a small spill of the solid, carefully sweep it up, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5][6] The area should then be cleaned with soap and water.[5] For larger spills, or any spill outside of a fume hood, evacuate the area and contact the appropriate emergency response team.[14]

Emergency Response Decision Tree



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Caption: Emergency Response Decision Tree.

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Waste Disposal

Lead(II) citrate trihydrate and any materials contaminated with it must be disposed of as hazardous waste.[7] Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[6] Do not dispose of it in household garbage or allow it to reach the sewage system.[7]

Conclusion

The safe and effective use of **Lead(II) citrate trihydrate** in a research setting is predicated on a comprehensive understanding of its associated hazards. This guide serves as a technical supplement to the standard MSDS, providing the rationale behind safety protocols and empowering researchers to work with this valuable but hazardous compound with the respect and caution it demands. Always refer to the most current Safety Data Sheet provided by the manufacturer before use.

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